

# Physicochemical Properties of Dibutyl Phenyl Phosphate

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## Compound Focus: Dibutyl phenyl phosphate

CAS No.: 2528-36-1

Cat. No.: S567549

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The table below summarizes the key physical and chemical properties of **dibutyl phenyl phosphate** (CAS No. 2528-36-1) from the search results.

Property	Value	Reference / Condition
CAS Registry Number	2528-36-1	[1] [2] [3]
Molecular Formula	$C_{14}H_{23}O_4P$	[1] [2] [3]
Molecular Weight	286.30 g/mol	[1] [3]
Density	<b>1.076 g/cm<sup>3</sup></b>	[1]
	1.1 ± 0.1 g/cm <sup>3</sup>	Reported at 25°C [2] [3]
Boiling Point	333.3 °C	At 760 mmHg [1] [2]
	131-132 °C	[3]
Flash Point	169.1 °C	[1] [2]
Water Solubility	~1 g/L at 25°C	Moderately soluble [4]
Log P (Octanol-Water)	4.41	Indicates high hydrophobicity [2]

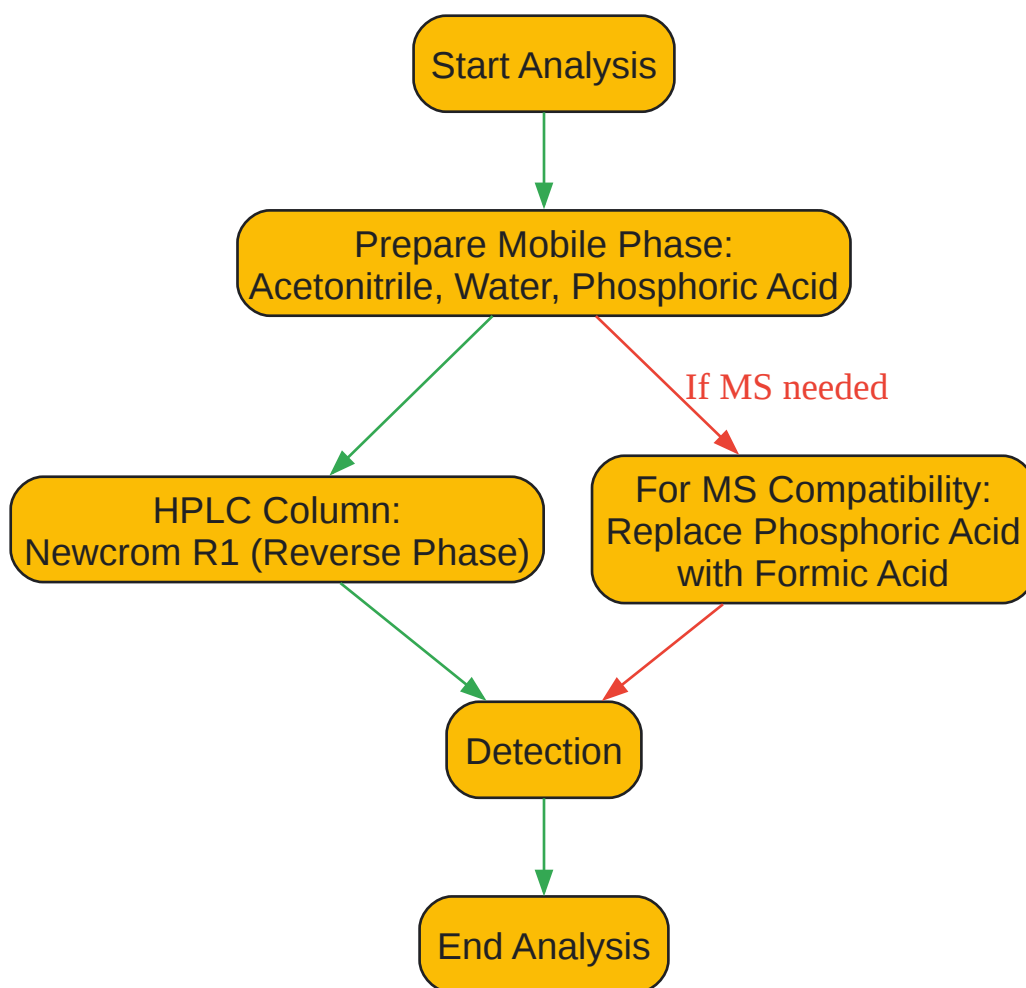
Property	Value	Reference / Condition
Vapor Pressure	0.0 ± 0.7 mmHg	At 25°C [2]
Physical Description	Clear, colorless liquid	[1] [5]

## Analytical Methodology

While the search results do not provide a full step-by-step protocol, one source outlines a reverse-phase High-Performance Liquid Chromatography (HPLC) method suitable for analyzing **dibutyl phenyl phosphate** [6].

- **Analytical Technique:** Reverse-Phase HPLC.
- **Column:** Newcrom R1 (a reverse-phase column with low silanol activity).
- **Mobile Phase:** Composed of acetonitrile (MeCN), water, and phosphoric acid.
- **Mass Spectrometry (MS) Compatibility:** For MS-compatible applications, phosphoric acid should be replaced with formic acid.
- **Scalability:** The method is scalable and can be adapted for preparative separation or pharmacokinetic studies.
- **UPLC Option:** Columns with smaller 3 µm particles are available for faster Ultra-Performance Liquid Chromatography (UPLC) applications [6].

The following diagram illustrates the general workflow for the HPLC analysis of **dibutyl phenyl phosphate**:



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*HPLC analysis workflow for **dibutyl phenyl phosphate**.*

## Toxicological Data

Toxicological studies on **dibutyl phenyl phosphate** indicate moderate acute toxicity, with potential effects from repeated exposure.

### Acute Toxicity

The table below summarizes acute toxicity data from animal studies.

Species	Route	Dose	Effect	Reference
Rat	Oral	2140 mg/kg	LD <sub>50</sub>	[2]
Mouse	Oral	1790 mg/kg	LD <sub>50</sub>	[2]
Rabbit	Dermal	>5000 mg/kg	LD <sub>50</sub>	[2]
Rat	Inhalation	>7 mg/m <sup>3</sup>	LC (Lethal Concentration)	[2]

## Repeated Exposure and Reproductive Toxicity

- **Subchronic Oral Exposure (Rat):** A toxic dose (TDLo) of 22,750 mg/kg administered over 91 days resulted in liver weight changes, effects on red blood cell count, and inhibition of the enzyme cholinesterase [2].
- **Inhalation Exposure (Rat):** Exposure to 6 mg/m<sup>3</sup> for 17 weeks led to effects on the central nervous system, changes in heart weight, and decreased weight gain [2].
- **Reproductive Toxicity (Rat):** A study where male and female rats were exposed orally to a total dose of 48 g/kg over a period covering pre-mating and lactation resulted in adverse effects on the newborn, including reduced viability and lactation indices [2].

## Safety and Handling Information

- **Occupational Exposure Limits:** The ACGIH Threshold Limit Value (TLV) is set at 3.5 mg/m<sup>3</sup> (0.3 ppm) with a "skin" notation, indicating potential absorption through the skin [2].
- **Stability and Storage:** The compound is hygroscopic (absorbs moisture) and should be stored under an inert atmosphere, preferably in a refrigerator [3].

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## References

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